

IUPAC name and structure of 4,4-Dimethyl-2-pentanone

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Compound of Interest

Compound Name: 4,4-Dimethyl-2-pentanone

Cat. No.: B109323

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An In-depth Technical Guide to 4,4-Dimethyl-2-pentanone

Abstract

This technical guide provides a comprehensive overview of **4,4-Dimethyl-2-pentanone**, a ketone with applications in organic synthesis. The document details its chemical identity, physicochemical properties, and spectroscopic data. Furthermore, it outlines a representative synthetic protocol and potential applications relevant to researchers and professionals in chemical and pharmaceutical development.

Chemical Identity and Structure

4,4-Dimethyl-2-pentanone, also known by synonyms such as Methyl neopentyl ketone, is an aliphatic ketone.^{[1][2][3][4]} Its structure features a carbonyl group at the second position of a pentane chain, with two methyl groups attached to the fourth carbon.

- IUPAC Name: 4,4-dimethylpentan-2-one^{[5][6][7]}
- CAS Number: 590-50-1^{[1][2][3][4][5]}
- Molecular Formula: C₇H₁₄O^{[1][5][6]}
- Molecular Weight: 114.19 g/mol ^{[1][5][6]}
- SMILES: CC(=O)CC(C)(C)C^[8]

- InChI Key: AZASWMGVGQEVCs-UHFFFAOYSA-N[5][6]

The chemical structure of **4,4-Dimethyl-2-pentanone** is as follows:

Physicochemical Properties

The physical and chemical properties of **4,4-Dimethyl-2-pentanone** are summarized in the table below. The compound is a clear, colorless to light yellow liquid at room temperature.[1][9] It is classified as a highly flammable liquid.[5][9]

Property	Value	Reference
Appearance	Clear colorless to light yellow liquid	[1][9]
Density	0.809 g/mL at 25 °C	[1]
Boiling Point	125-130 °C	[1][8]
Melting Point	-64 °C	[1][10]
Flash Point	19 °C (66.2 °F) - closed cup	
Refractive Index	n _{20/D} 1.404	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4,4-Dimethyl-2-pentanone**. Key spectral information is summarized below.

Spectroscopy	Data Highlights
¹ H NMR	Spectral data is available for this compound.[11]
¹³ C NMR	Spectra have been recorded in CDCl ₃ .[12]
Mass Spectrometry	Electron ionization mass spectra are available. [3]
Infrared (IR) Spectroscopy	Gas-phase IR spectra have been documented. [4]

Experimental Protocols

Synthesis of 4,4-Dimethyl-2-pentanone

While multiple synthetic routes are possible, a common method for preparing ketones involves the oxidation of secondary alcohols or the reaction of an acid chloride with an organocuprate reagent. A plausible synthesis for **4,4-Dimethyl-2-pentanone** could involve the oxidation of 4,4-dimethyl-2-pentanol.

General Protocol for Oxidation of a Secondary Alcohol:

- **Dissolution:** The secondary alcohol (4,4-dimethyl-2-pentanol) is dissolved in a suitable organic solvent, such as dichloromethane or acetone.
- **Addition of Oxidizing Agent:** A solution of an oxidizing agent (e.g., pyridinium chlorochromate (PCC) or a Swern oxidation cocktail) is added slowly to the alcohol solution at a controlled temperature, typically 0 °C to room temperature.
- **Reaction Monitoring:** The reaction progress is monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Once the reaction is complete, the mixture is quenched, often with the addition of a reducing agent like sodium bisulfite if a chromium-based oxidant is used. The organic layer is then washed with aqueous solutions (e.g., dilute acid, brine) to remove byproducts and unreacted reagents.
- **Purification:** The crude product is dried over an anhydrous salt (e.g., MgSO₄), filtered, and the solvent is removed under reduced pressure. The resulting ketone is then purified, typically by distillation.

Below is a workflow diagram illustrating this general synthetic and purification process.

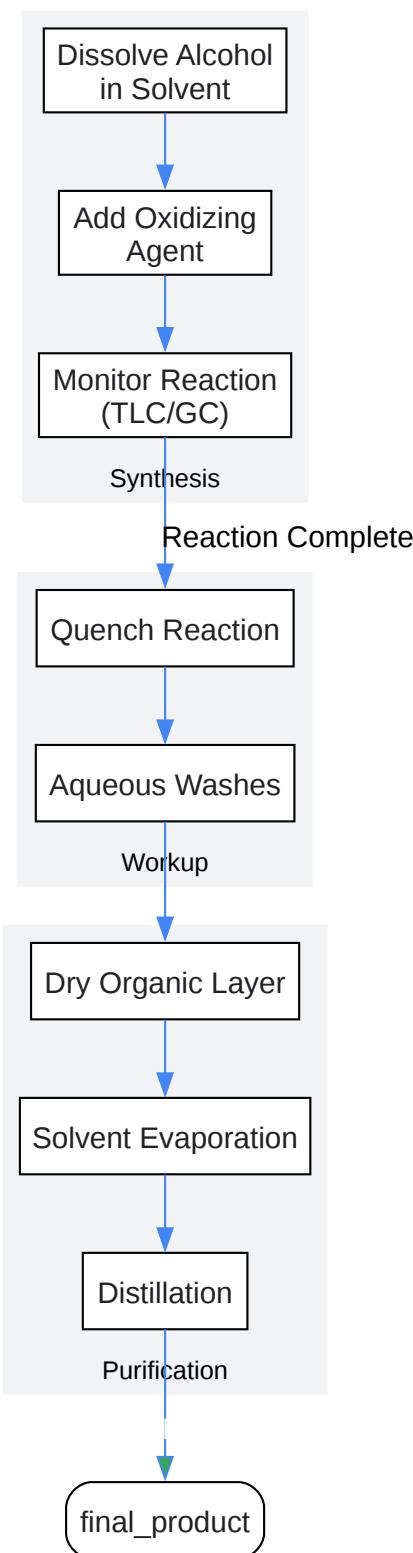


Diagram 1: General Synthesis and Purification Workflow

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Caption: Diagram 1: General Synthesis and Purification Workflow.

Applications in Organic Synthesis

4,4-Dimethyl-2-pentanone serves as a reagent in various organic transformations. Its primary utility is as a building block for more complex molecules.

- **Synthesis of Tertiary Alcohols:** It has been used as a starting material in the synthesis of 3,4,4,5-tetramethyl-3-hexanol.[13]
- **Atmospheric Chemistry Research:** The compound has been utilized in studies of gas-phase reactions involving hydroxyl radicals and 2,2,4-trimethylpentane.[13]

While direct applications in drug development are not prominently documented, its role as a synthetic intermediate for creating sterically hindered molecules could be of interest to medicinal chemists.

Safety Information

4,4-Dimethyl-2-pentanone is a hazardous substance that requires careful handling.

- **Hazards:** It is a highly flammable liquid and vapor (H225).[5] It may cause irritation and central nervous system (CNS) depression.[14]
- **Precautions:** Keep away from heat, sparks, open flames, and hot surfaces.[9] Use non-sparking tools and take precautionary measures against static discharge.[1] Wear appropriate personal protective equipment (PPE), including gloves and eye protection.

Conclusion

4,4-Dimethyl-2-pentanone is a well-characterized ketone with established physicochemical and spectroscopic properties. It serves as a useful intermediate in organic synthesis for creating sterically demanding structures. Proper safety protocols must be strictly adhered to during its handling and use due to its flammability and potential health hazards. This guide provides foundational data to support its application in research and development settings.

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